

PEG-5 cocamine composition

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Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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What is PEG-5 Cocamine?

PEG-5 Cocamine is an ethoxylated fatty amine. The "5" indicates an average of 5 moles of ethylene oxide have been added to a coconut-derived amine [1] [2]. This results in a non-ionic surfactant that can also exhibit cationic properties in acidic systems [3] [4].

Composition & Key Characteristics

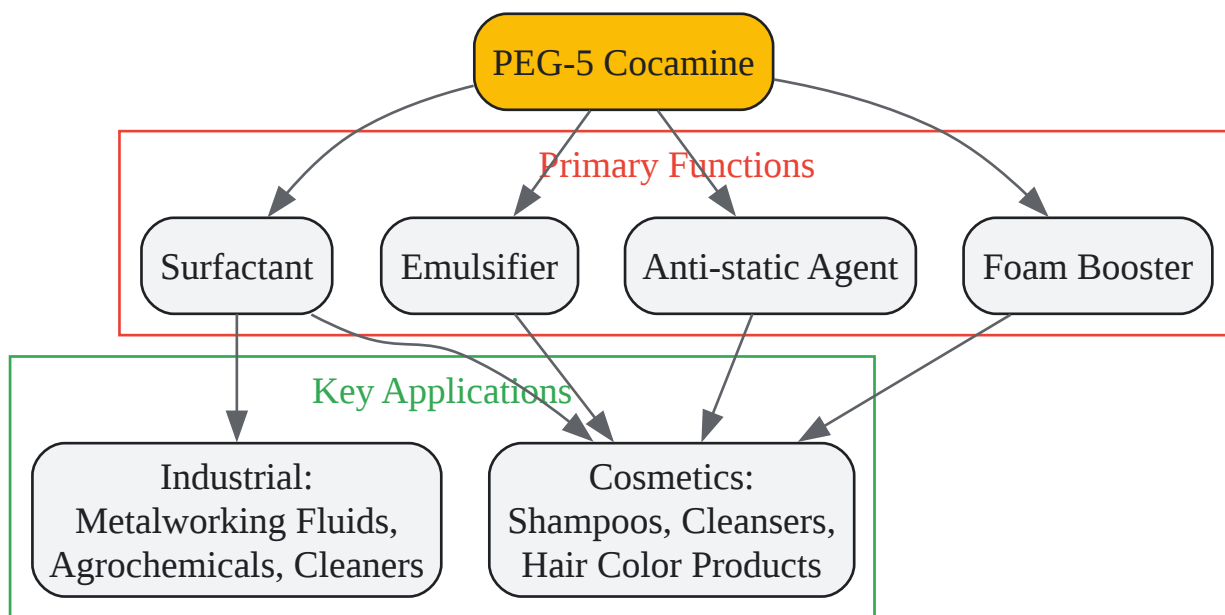
The table below summarizes the core technical data for PEG-5 Cocamine:

Property	Specification / Value
INCI Name	PEG-5 Cocamine [3] [5]
CAS Number	61791-14-8 [6] [5] [7]
Chemical Family	Ethoxylated fatty amine [3] [5]
Origin	Synthetic (derived from coconut oil fatty acids) [1] [8]
Appearance	Amber to yellow clear liquid [3] [6] [4]
HLB Value	6 [6] [5]

Property	Specification / Value
Solubility	Water-soluble [3] / Water-insoluble (as reported by some suppliers) [6] [5]
pH (1% solution)	9.0 - 11.5 [4]
Amine Value	129 - 137 mg KOH/g [4]

Primary Functions and Applications

PEG-5 Cocamine serves multiple functions across different industries. The diagram below illustrates its primary roles and applications.



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Safety and Toxicity Profile

For research and development purposes, here is a summary of the available safety information:

Parameter	Information
Skin Irritation	Potential for skin irritation and allergic reactions; adverse reactions are uncommon [1].
Comedogenicity	Rated 1 (on a 0-5 scale), indicating a low likelihood of clogging pores [1].
Oral Toxicity (Rat LD50)	750 mg/kg [7].
Use Level in Cosmetics	1 - 10% [5].

Research and Development Considerations

The technical data suggests several points for your team's experimental design:

- **Dual Surfactant Nature:** Its behavior as a non-ionic surfactant that can become cationic in acid systems is significant for formulating stable emulsions, especially in acidic pH ranges [3] [4].
- **Formulation Integration:** It is typically added to the water phase of oil-in-water formulations [5]. Its water solubility, reported differently across sources, should be verified under specific experimental conditions.
- **Anti-Corrosion Properties:** The ingredient's ability to form a monomolecular film on metal surfaces [3] [4] could be relevant for developing protective coatings or specific drug delivery systems.

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References

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To cite this document: Smolecule. [PEG-5 cocamine composition]. Smolecule, [2026]. [Online PDF].
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